Technical Guide: Solubility Profiling of N-[3-(Dipropylamino)phenyl]acetamide

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Compound of Interest

Compound Name:	*n-[3-(Dipropylamino)phenyl]acetamide*
CAS No.:	*51732-34-4*
Cat. No.:	*B1584920*

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Executive Summary & Compound Profile

N-[3-(Dipropylamino)phenyl]acetamide is a lipophilic, tertiary amine-substituted acetanilide derivative.[1][2] Its solubility profile is governed by the competition between its hydrophobic dipropyl-phenyl core and the polar amide functionality.[1]

For researchers in drug discovery, this compound presents a classic "brick dust" vs. "grease ball" challenge: it exhibits poor aqueous solubility at neutral pH but high solubility in polar aprotic and protic organic solvents.[1] Successful formulation requires manipulating the ionization of the tertiary amine (pKa ≈ 5.5–6.[1][2]0) or utilizing co-solvent systems.[1]

Physicochemical Snapshot

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Property	Value (Predicted/Estimated)	Structural Impact
Molecular Formula	$C_{14}H_{22}N_2O$	Moderate molecular weight (234.34 g/mol).[1][2]
LogP (Octanol/Water)	3.8 – 4.2	Highly lipophilic; indicates poor water solubility and high permeability.[1]
pKa (Basic)	~5.8 ± 0.5	The meta-dipropylamino nitrogen is protonatable.[1] Solubility increases >100-fold at pH < 4.[1]
H-Bond Donors/Acceptors	1 Donor / 2 Acceptors	Amide NH acts as donor; Amide O and Amine N act as acceptors.[1]

Solubility Landscape: Water vs. Organic Solvents[2]

Aqueous Solubility (The Thermodynamic Barrier)

At physiological pH (7.4), the compound exists predominantly in its uncharged, free-base form.[1][2] The hydrophobic effect driven by the two propyl chains and the phenyl ring dominates, resulting in negligible solubility.[2]

- Neutral pH (Water/PBS):< 0.1 mg/mL (Insoluble). The crystal lattice energy resists disruption by water molecules.[1]
- Acidic pH (0.1 N HCl):> 10 mg/mL (Soluble). Protonation of the tertiary amine forms a cationic salt, drastically reducing the LogD and increasing solvation enthalpy.[1][2]

Organic Solvent Compatibility

The compound follows "like dissolves like" principles.[1] The acetamide group provides compatibility with polar organic solvents, while the propyl chains ensure solubility in less polar media.[2]

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Solvent Class	Representative Solvent	Solubility Rating	Mechanism	Application
Polar Aprotic	DMSO	Very High (>100 mg/mL)	Dipole-dipole interactions; disruption of lattice.[1]	Stock Solutions (20-50 mM) for biological assays.
Polar Protic	Ethanol / Methanol	High (>50 mg/mL)	Hydrogen bonding with amide; hydrophobic solvation of alkyl chains.[1]	Synthesis purification; intermediate dilution.[1]
Chlorinated	Dichloromethane (DCM)	High (>50 mg/mL)	Dispersion forces and weak H-bonding.[1][2]	Extraction; chromatography.[1]
Ethers	THF / Diethyl Ether	Moderate-High	Acceptor interactions.[1]	Reaction solvent.[1]
Non-Polar	Hexane / Heptane	Low-Moderate	Van der Waals forces only.[1]	Used as an anti-solvent for crystallization.[1]

Experimental Protocols

Protocol A: Thermodynamic Solubility Determination (Shake-Flask Method)

The Gold Standard for equilibrium solubility.[1][2]

Objective: Determine the saturation solubility in a specific solvent at 25°C.

Materials:

- Compound: **N-[3-(Dipropylamino)phenyl]acetamide** (solid).[1][2][3]

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- Solvent: Water, Buffer (pH 7.4), or Organic Solvent.[2]
- Equipment: Orbital shaker, Centrifuge, HPLC-UV/MS.[1][2]

Workflow:

- Saturation: Add excess solid compound (~5 mg) to a glass vial containing 1 mL of the target solvent.
- Equilibration: Seal and agitate (200 rpm) at 25°C for 24 to 48 hours.
  - Critical Step: Visually confirm undissolved solid remains.[1] If clear, add more solid.[1][2][4]
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.22 µm PVDF filter (pre-saturated to prevent adsorption).
- Quantification: Dilute the supernatant with Mobile Phase (e.g., 50:50 ACN:Water) and analyze via HPLC.[1][2]

Protocol B: HPLC Method for Quantification

Self-validating analytical method.[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).[1][2]
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.[1]
  - B: Acetonitrile (ACN).[1]
  - Isocratic Mode: 60% B / 40% A (Adjust based on retention time; compound is lipophilic).[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 240–254 nm (Acetanilide absorption max).[1]
- Injection Vol: 10 µL.

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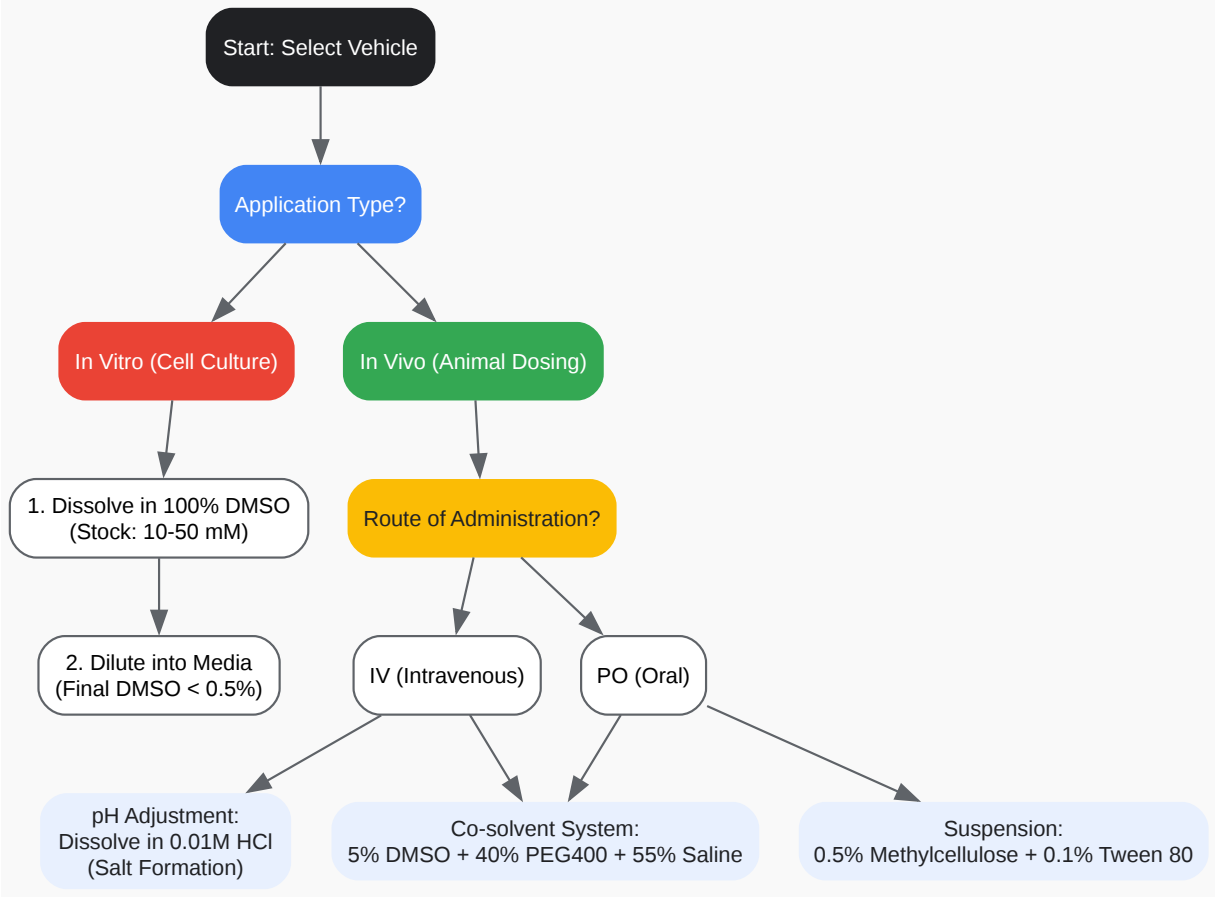
Formulation Strategy for Biological Assays

For researchers needing to dose this compound in vivo or in cellular assays, simple aqueous solutions will fail.[2] Use the following decision logic:



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Caption: Decision tree for formulating **N-[3-(Dipropylamino)phenyl]acetamide** based on application type and solubility constraints.

Critical Analysis & Troubleshooting

The "Oiling Out" Phenomenon

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Because the melting point of dipropyl-analogs can be lower than their methyl counterparts, this compound may "oil out" (form a second liquid phase) rather than crystallize during purification or in supersaturated aqueous solutions.[1][2]

- Correction: If oiling occurs during recrystallization (e.g., from EtOH/Water), reheat to dissolve, add a seed crystal, and cool very slowly.

Stability in Solution[1][2]

- Hydrolysis: The acetamide bond is relatively stable at neutral pH but can hydrolyze in strong acid/base at elevated temperatures.[1]
- Oxidation: The tertiary amine is susceptible to N-oxidation over time.[1]
- Storage: Store DMSO stocks at -20°C, protected from light and moisture.

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